Comprehensive Technical Guide: 4-(2,5-Dimethylthiophen-3-yl)butanoic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-(2,5-Dimethylthiophen-3-yl)butanoic acid*
CAS No.:	*26420-27-9*
Cat. No.:	*B3025486*

Get Quote

Executive Summary

4-(2,5-Dimethylthiophen-3-yl)butanoic acid is a specialized thiophene derivative utilized primarily as a building block in medicinal chemistry and organic synthesis. It serves as a stable, lipophilic bioisostere for 4-phenylbutanoic acid derivatives, offering altered metabolic profiles due to the blockage of the reactive

-positions (2 and 5) on the thiophene ring.

This guide provides a definitive breakdown of its physicochemical properties, synthetic pathways, and applications, grounded in rigorous chemical logic.

Core Identity Matrix

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	4-(2,5-Dimethylthiophen-3-yl)butanoic acid
CAS Number	26420-27-9
Molecular Formula	$C_{10}H_{14}O_2S$
Molecular Weight	198.28 g/mol
Monoisotopic Mass	198.07145 g/mol
Physical State	Off-white solid or viscous oil (dependent on purity/polymorph)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; sparingly soluble in water.

Chemical Characterization & Structural Logic

Molecular Formula Derivation

The molecular formula $C_{10}H_{14}O_2S$ is derived from the structural assembly of a substituted thiophene ring and an aliphatic carboxylic acid tail.

- Thiophene Core (Modified): The parent thiophene is C_4H_4S.
  - Substituents:
    - Position 2: Methyl group ($-CH_3$).
    - Position 5: Methyl group ($-CH_3$).
    - Position 3: Butanoic acid chain attachment.[1]
    - Position 4: Unsubstituted (contains 1 Hydrogen).
- Side Chain: A butanoic acid moiety attached at the

  -carbon (4th carbon of the chain relative to COOH).

© 2026 BenchChem. All rights reserved.

- Structure:

  ($C_4H_7O_2$).

- Atom Count Calculation:
  - Carbons: 4 (Ring) + 2 (Methyls) + 4 (Chain) = 10
  - Hydrogens: 1 (Ring C4) + 6 (Methyls) + 6 (Chain methylenes) + 1 (Acid) = 14
  - Sulfur: 1 (Ring)
  - Oxygen: 2 (Carboxylic Acid)

Structural Significance (SAR Context)

In drug design, this molecule is a bioisostere of 4-(2,5-dimethylphenyl)butanoic acid.

- Metabolic Blockade: The methyl groups at positions 2 and 5 are critical. Unsubstituted thiophenes are metabolically labile, often undergoing oxidation at the

  -positions (2,5) to form reactive sulfoxides or epoxides (metabolic activation). Methylating these positions blocks this pathway, increasing the metabolic stability of the pharmacophore.

- Electronic Effects: The electron-rich thiophene ring, further activated by two methyl groups, acts as a strong

  -donor, potentially influencing binding affinity in hydrophobic pockets of enzymes (e.g., HDACs or integrins).

Synthetic Methodology

The synthesis of **4-(2,5-dimethylthiophen-3-yl)butanoic acid** typically follows a Friedel-Crafts Acylation followed by a Carbonyl Reduction. This route is preferred for its scalability and the ready availability of starting materials.

Step-by-Step Protocol

Phase 1: Friedel-Crafts Succinoylation

© 2026 BenchChem. All rights reserved.

- Reagents: 2,5-Dimethylthiophene, Succinic Anhydride, Aluminum Chloride (

) or Tin(IV) Chloride (

).
- Solvent: Dichloromethane (DCM) or Nitrobenzene.
- Mechanism: The electrophilic acylium ion generated from succinic anhydride attacks the nucleophilic 3-position of the thiophene ring.
- Intermediate: 4-(2,5-Dimethylthiophen-3-yl)-4-oxobutanoic acid.
- Critical Control Point: 2,5-Dimethylthiophene is highly electron-rich. Temperature must be controlled (0–5°C) to prevent polymerization or poly-acylation.

Phase 2: Carbonyl Reduction

- Method A (Wolff-Kishner): Hydrazine hydrate (

) and KOH in ethylene glycol at reflux (

).
- Method B (Clemmensen): Zinc amalgam (

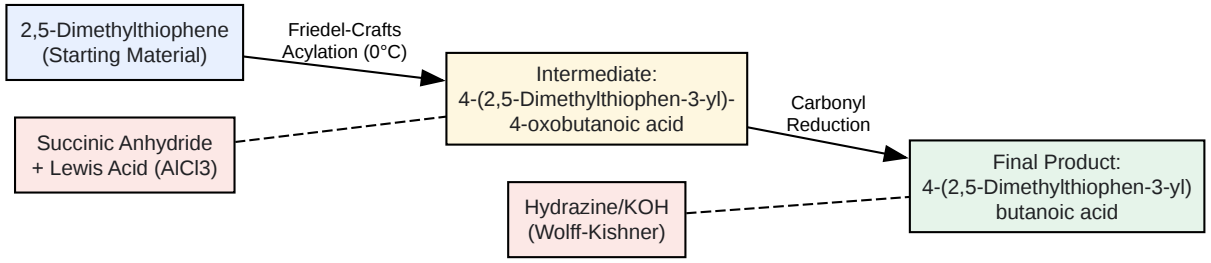
) in concentrated HCl.
- Outcome: Reduction of the C4-ketone to a methylene group (

  ), yielding the final product.

Process Visualization

The following diagram illustrates the logical flow of the synthesis, including critical intermediates.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Synthetic pathway transforming 2,5-dimethylthiophene into the target butanoic acid derivative.

Analytical Profiling

To validate the identity of the synthesized compound, the following spectroscopic signatures are expected.

Proton NMR (-NMR) Expectations

Solvent:

© 2026 BenchChem. All rights reserved.

Position	Shift (ppm)	Multiplicity	Integration	Assignment
Ring C4-H	~6.4 - 6.6	Singlet (s)	1H	Aromatic thiophene proton.
Ring Methyls	~2.3 - 2.4	Singlet (s)	6H	Two distinct or overlapping methyls at C2/C5.
-CH_2 (to COOH)	~2.35	Triplet (t)	2H	Methylene adjacent to carbonyl.
-CH_2 (to Ring)	~2.60	Triplet (t)	2H	Methylene attached to thiophene ring.
-CH_2	~1.95	Multiplet (m)	2H	Central methylene of the chain.

Mass Spectrometry (MS)

- Ionization Mode: ESI- (Electrospray Ionization, Negative mode) is preferred for carboxylic acids.
- Expected Peak:

  at 197.2 m/z.

Applications in R&D

Medicinal Chemistry (Bioisosteres)

This compound is frequently used to optimize the pharmacokinetic (PK) properties of drug candidates.

© 2026 BenchChem. All rights reserved.

- HDAC Inhibitors: It serves as a core scaffold analogous to Vorinostat (SAHA), where the phenyl ring is replaced by the dimethylthiophene to alter lipophilicity (

) and improve blood-brain barrier (BBB) penetration.

- Integrin Antagonists: Used in the synthesis of

  integrin antagonists, where the acid moiety binds to the metal ion in the receptor's active site.

Material Science

While the 2,5-blocked positions prevent polymerization into polythiophenes, this molecule is valuable as a surface capping agent.

- Self-Assembled Monolayers (SAMs): The carboxylic acid group can bind to metal oxides (

  ,

  ), while the thiophene head group provides a conductive, electron-rich surface for interface engineering in organic photovoltaics (OPV).

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Handling: Use standard PPE (gloves, goggles, lab coat). Handle in a fume hood.
- Storage: Store at 2-8°C under inert atmosphere (Nitrogen/Argon) to prevent slow oxidation of the sulfur or methyl groups over extended periods.

References

- BLDpharm. (2024). Product Analysis: **4-(2,5-Dimethylthiophen-3-yl)butanoic acid** (CAS 26420-27-9). Retrieved from
- PubChem. (2024). Compound Summary: Thiophene Derivatives and Bioisosteres. National Library of Medicine. Retrieved from

© 2026 BenchChem. All rights reserved.

- Wendt, J. A., et al. (2006).[1] "Synthesis of 2,5-thiazole butanoic acids as potent and selective alpha(v)beta3 integrin receptor antagonists." Bioorganic & Medicinal Chemistry Letters, 16(4), 845-849.[1] (Contextual reference for heterocyclic butanoic acid synthesis). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Synthesis of 2,5-thiazole butanoic acids as potent and selective alpha(v)beta3 integrin receptor antagonists with improved oral pharmacokinetic properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Technical Guide: 4-(2,5-Dimethylthiophen-3-yl)butanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025486/docs#comprehensive-technical-guide-4-2-5-dimethylthiophen-3-yl-butanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.